A Comprehensive Technical Guide to 3-Deoxyestrone: Synthesis, Biological Activity, and Research Applications

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Compound of Interest

Compound Name:	*3-Deoxyestrone*
CAS No.:	*53-45-2*
Cat. No.:	*B1207552*

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Introduction: Unveiling the Potential of a Lesser-Known Estrogen Analog

3-Deoxyestrone, also known as estratrien-17-one, is a steroidal compound derived from estrone by the removal of the hydroxyl group at the C3 position.[1] While not as extensively studied as its parent compound or other estrogen derivatives, **3-Deoxyestrone** holds potential interest for researchers in endocrinology, oncology, and neurobiology due to its structural similarity to endogenous estrogens. This guide provides a comprehensive overview of the current state of knowledge on **3-Deoxyestrone**, covering its synthesis, biological activity, potential therapeutic applications, and the analytical methods pertinent to its study. As a Senior Application Scientist, this document aims to synthesize technical data with practical insights to empower researchers in their exploration of this intriguing molecule.

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I. Synthesis of 3-Deoxyestrone: Navigating the Chemical Landscape

The synthesis of **3-Deoxyestrone** primarily involves the deoxygenation of the phenolic hydroxyl group of estrone. While a specific, detailed, step-by-step protocol is not readily available in the mainstream literature, established methods for the reduction of phenolic hydroxyl groups and ketones in steroids can be logically applied. Here, we outline two plausible synthetic routes.

A. Proposed Synthesis Route 1: Clemmensen Reduction of Estrone

The Clemmensen reduction is a classic method for the deoxygenation of ketones and aldehydes using zinc amalgam and concentrated hydrochloric acid.[2][3] This reaction is particularly effective for aryl ketones.[3] While typically used for carbonyl groups, it can also reduce phenolic hydroxyl groups under harsh conditions.

Reaction Scheme:

Caption: Proposed Clemmensen reduction of estrone to **3-Deoxyestrone**.

Step-by-Step Protocol (Proposed):

- Preparation of Zinc Amalgam: In a fume hood, activate mossy zinc by washing with dilute hydrochloric acid. Subsequently, treat the activated zinc with a solution of mercuric chloride. Decant the aqueous solution and wash the resulting zinc amalgam with water, followed by ethanol and diethyl ether.
- Reaction Setup: In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, add the freshly prepared zinc amalgam and concentrated hydrochloric acid.
- Addition of Estrone: Dissolve estrone in a suitable solvent, such as toluene or ethanol, and add it to the reaction mixture.
- Reflux: Heat the reaction mixture to reflux with vigorous stirring. The reaction progress can be monitored by Thin Layer Chromatography (TLC).

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- Work-up: After completion of the reaction, cool the mixture to room temperature and decant the acidic aqueous layer. Extract the organic layer with an organic solvent like ethyl acetate. Wash the combined organic extracts with water, saturated sodium bicarbonate solution, and brine.

- Purification: Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. The crude product can be purified by column chromatography on silica gel to yield **3-Deoxyestrone**.

Causality Behind Experimental Choices:

- Zinc Amalgam: The amalgamation of zinc increases its reactivity and provides a clean surface for the reduction.

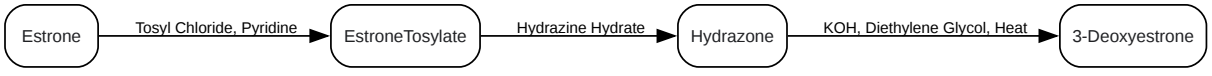
- Concentrated HCl: The strong acidic medium is essential for the protonation of the hydroxyl group, facilitating its removal.

- Reflux: The elevated temperature is necessary to overcome the activation energy of the reaction.

B. Proposed Synthesis Route 2: Wolff-Kishner Reduction of Estrone Tosylate

The Wolff-Kishner reduction is another powerful method for the deoxygenation of ketones and aldehydes, employing hydrazine hydrate and a strong base at high temperatures.[4][5][6][7][8] To apply this to the 3-hydroxyl group of estrone, it would first need to be converted to a better leaving group, such as a tosylate.

Reaction Scheme:



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Caption: Proposed Wolff-Kishner reduction pathway for **3-Deoxyestrone** synthesis.

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Step-by-Step Protocol (Proposed):

- Tosylation of Estrone: Dissolve estrone in pyridine and cool the solution in an ice bath. Add p-toluenesulfonyl chloride portion-wise and stir the reaction mixture overnight at room temperature. Pour the mixture into ice-water and extract the product with an organic solvent. Wash the organic layer and purify to obtain estrone-3-tosylate.
- Hydrazone Formation: Reflux the estrone-3-tosylate with hydrazine hydrate in a suitable solvent like ethanol to form the corresponding hydrazone.
- Reduction: To the hydrazone, add a high-boiling point solvent like diethylene glycol and a strong base such as potassium hydroxide. Heat the mixture to a high temperature (around 200 °C) to facilitate the reduction and elimination of the tosylate group.
- Work-up and Purification: Follow a similar work-up and purification procedure as described for the Clemmensen reduction.

Causality Behind Experimental Choices:

- Tosylation: The tosyl group is an excellent leaving group, making the subsequent reduction more feasible.
- Hydrazine Hydrate and Strong Base: These are the key reagents for the Wolff-Kishner reduction, which proceeds via the formation of a hydrazone intermediate.
- High Temperature: The elimination of nitrogen gas and the tosylate group requires significant thermal energy.

II. Biological Activity of **3-Deoxyestrone**: An Estrogen Receptor Agonist

The biological activity of **3-Deoxyestrone** is primarily attributed to its interaction with estrogen receptors (ERs). Available data indicates that it acts as an agonist and binder to these receptors.

A. Estrogen Receptor Binding and Agonism

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3-Deoxyestrone is classified as an estrogen receptor agonist, meaning it binds to and activates ERs, mimicking the effects of endogenous estrogens like estradiol. However, quantitative data on its binding affinity (Ki or IC50 values) for ERα and ERβ are not readily available in the literature. The estrogenic potency of a compound is often compared to that of 17β-estradiol.[9]

B. In Vitro Assessment of Estrogenic Activity: MCF-7 Cell Proliferation Assay

A standard method to evaluate the estrogenic activity of a compound is the MCF-7 cell proliferation assay.[10][11] MCF-7 is a human breast cancer cell line that expresses estrogen receptors and proliferates in response to estrogenic stimulation.[12]

Experimental Protocol (Proposed):

- Cell Culture: Culture MCF-7 cells in a phenol red-free medium supplemented with charcoal-stripped fetal bovine serum to eliminate any exogenous estrogenic compounds.
- Seeding: Seed the cells in 96-well plates at an appropriate density.
- Treatment: After allowing the cells to attach, treat them with varying concentrations of **3-Deoxyestrone**. Include 17β-estradiol as a positive control and a vehicle control (e.g., DMSO).
- Incubation: Incubate the cells for a period of 6-7 days.
- Proliferation Assessment: Measure cell proliferation using a suitable method, such as the Sulforhodamine B (SRB) assay or by quantifying DNA content.
- Data Analysis: Plot the cell proliferation against the concentration of **3-Deoxyestrone** to determine the EC50 value (the concentration that elicits a half-maximal response).

Data Presentation:

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Compound	EC50 (nM) for MCF-7 Proliferation
17β-Estradiol	Hypothetical Value: 0.01-0.1
3-Deoxyestrone	To be determined experimentally

C. In Vivo Assessment of Estrogenic Activity: Uterotrophic Assay

The uterotrophic assay is a well-established in vivo method to assess the estrogenic activity of a compound by measuring the increase in uterine weight in immature or ovariectomized female rodents.[13][14][15][16][17]

Experimental Protocol (Proposed):

- Animal Model: Use immature female rats (e.g., 21 days old).
- Dosing: Administer **3-Deoxyestrone** via oral gavage or subcutaneous injection for three consecutive days. Include a vehicle control group and a positive control group treated with a known estrogen like ethinyl estradiol.
- Endpoint Measurement: On the fourth day, euthanize the animals and carefully dissect the uteri. Record the wet and blotted uterine weights.
- Data Analysis: Compare the mean uterine weights of the **3-Deoxyestrone**-treated groups to the vehicle control group. A statistically significant increase in uterine weight indicates estrogenic activity.

III. Therapeutic Potential: Exploring Future Research Directions

Given the limited specific research on **3-Deoxyestrone**, its therapeutic potential remains largely speculative and requires dedicated investigation. However, based on its confirmed estrogenic activity, several avenues for research can be proposed.

A. Potential in Hormone Replacement Therapy (HRT)

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As an estrogen agonist, **3-Deoxyestrone** could theoretically be explored for applications in hormone replacement therapy to alleviate symptoms of menopause. However, its potency, pharmacokinetics, and side-effect profile would need to be thoroughly evaluated and compared to existing estrogenic drugs.

B. Neuroprotection

Estrogens are known to have neuroprotective effects, and various estrogen analogs are being investigated for their potential in treating neurodegenerative diseases.[1][18][19][20][21] The neuroprotective actions of estrogens can be mediated through both estrogen receptor-dependent and independent mechanisms, including antioxidant effects.[18][20] Future studies could investigate whether **3-Deoxyestrone** exhibits neuroprotective properties in in vitro and in vivo models of neurodegeneration.

C. Cancer Research

The role of estrogens in cancer is complex, with estrogen receptor signaling being a key driver in hormone-dependent cancers like breast cancer. While potent estrogens are generally not used for cancer treatment, the study of various estrogen analogs helps in understanding the structure-activity relationships for ER modulation. Investigating the specific effects of **3-Deoxyestrone** on different breast cancer cell lines could provide valuable insights.

IV. Pharmacokinetics and Metabolism: A Knowledge Gap

Currently, there is a significant lack of published data on the absorption, distribution, metabolism, and excretion (ADME) of **3-Deoxyestrone**. To guide future preclinical studies, in silico predictive models can be employed to estimate its pharmacokinetic properties.[22][23][24][25][26]

Proposed In Silico ADME Profiling:

- Lipophilicity (LogP): A key determinant of absorption and distribution.
- Aqueous Solubility (LogS): Influences dissolution and absorption.
- Plasma Protein Binding: Affects the free drug concentration.

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- Metabolism Prediction: Identification of potential metabolic pathways (e.g., hydroxylation, glucuronidation, sulfation) by cytochrome P450 enzymes.
- Blood-Brain Barrier Permeability: To assess its potential for central nervous system effects.

V. Analytical Methodologies: A Guide for Quantification

The accurate quantification of **3-Deoxyestrone** in biological matrices is essential for pharmacokinetic and metabolism studies. While a validated method for **3-Deoxyestrone** is not readily available, established protocols for other steroid hormones can be adapted.

A. Proposed HPLC-MS/MS Method for Plasma Quantification

High-Performance Liquid Chromatography coupled with tandem Mass Spectrometry (HPLC-MS/MS) is the gold standard for the sensitive and specific quantification of steroid hormones in biological fluids.[7][27][28][29][30][31][32][33]

Experimental Protocol (Proposed):

- Sample Preparation:
  - Protein Precipitation: Precipitate plasma proteins using a cold organic solvent like acetonitrile.
  - Liquid-Liquid Extraction (LLE) or Solid-Phase Extraction (SPE): Further purify the sample to remove interfering substances. LLE with a solvent like methyl tert-butyl ether or SPE using a C18 cartridge are common choices.
- Chromatographic Separation:
  - Column: A reverse-phase C18 column is typically used for steroid separation.
  - Mobile Phase: A gradient elution with a mixture of water and an organic solvent (e.g., acetonitrile or methanol), often with a modifier like formic acid or ammonium formate.

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- Mass Spectrometric Detection:
  - Ionization: Electrospray ionization (ESI) in positive or negative mode.
  - Detection: Multiple Reaction Monitoring (MRM) for high selectivity and sensitivity. Specific precursor-to-product ion transitions for **3-Deoxyestrone** would need to be determined.
- Quantification: Use a stable isotope-labeled internal standard of **3-Deoxyestrone** for accurate quantification.

B. Proposed GC-MS Method for Analysis

Gas Chromatography-Mass Spectrometry (GC-MS) is another powerful technique for steroid analysis, often requiring derivatization to improve volatility and chromatographic properties.[34][35][36][37]

Experimental Protocol (Proposed):

- Sample Preparation: Similar to the HPLC-MS/MS method, involving extraction and purification.
- Derivatization:
  - The 17-keto group of **3-Deoxyestrone** can be derivatized to form a more volatile and thermally stable compound. Common derivatizing agents for ketosteroids include O-methylhydroxylamine (to form a methoxime derivative) followed by silylation with an agent like N-methyl-N-(trimethylsilyl)trifluoroacetamide (MSTFA).[36]
- GC Separation:
  - Column: A non-polar or medium-polarity capillary column (e.g., DB-5ms).
  - Carrier Gas: Helium or hydrogen.
- MS Detection:
  - Ionization: Electron Ionization (EI).

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- Detection: Selected Ion Monitoring (SIM) for targeted analysis or full scan for structural elucidation.

Data Presentation:

Analytical Technique	Key Advantages	Key Considerations
HPLC-MS/MS	High sensitivity and specificity, suitable for complex matrices.	Matrix effects can be a challenge.
GC-MS	Excellent chromatographic resolution, provides structural information.	Requires derivatization, potential for thermal degradation.

VI. Conclusion and Future Perspectives

3-Deoxyestrone represents an under-investigated estrogen analog with confirmed estrogen receptor agonistic activity. While a comprehensive understanding of its biological profile and therapeutic potential is currently limited by a lack of dedicated research, this guide provides a framework for future investigations. The proposed synthetic routes, in vitro and in vivo biological assays, and analytical methodologies offer a starting point for researchers to delve into the properties of this molecule. Further studies are warranted to determine its precise binding affinities for estrogen receptor subtypes, its full spectrum of estrogenic and potential non-genomic effects, its pharmacokinetic profile, and any potential therapeutic applications in areas such as hormone therapy, neuroprotection, and oncology. The exploration of **3-Deoxyestrone** and similar analogs will undoubtedly contribute to a deeper understanding of estrogen biology and may lead to the development of novel therapeutic agents.

VII. References

- PubChem. **3-Deoxyestrone**. [Link]
- Simpkins JW, Green PS, Gridley KE, Singh M, de Fiebre NC, Rajakumar G. Role of estrogen in the treatment of neurodegenerative diseases. American journal of therapeutics. 1997;4(11-12):431-40.

© 2026 BenchChem. All rights reserved.

- Brann DW, Dhandapani K, Wakade C, Mahesh VB, Khan MM. Neurotrophic and neuroprotective actions of estrogen: basic mechanisms and clinical implications. Steroids. 2007;72(5):381-405.
- Le Ferrec E, Lagadic-Gossmann D, Rauch C, Lecureur V, Fardel O, Corcos L. The MCF-7 cell proliferation assay for the detection of xenoestrogens: a need for standardization. Toxicology in Vitro. 2001;15(4-5):401-6.
- Behl C, Skutella T, Lezoualc'h F, Post A, Widmann M, Newton CJ, Holsboer F. Neuroprotection against oxidative stress by estrogens: structure-activity relationship. Molecular pharmacology. 1997;51(4):535-41.
- Soto AM, Sonnenschein C, Chung KL, Fernandez MF, Olea N, Serrano FO. The E-SCREEN assay as a tool to identify estrogens: an update on estrogenic environmental pollutants. Environmental health perspectives. 1995;103 Suppl 7(Suppl 7):113-22.
- Green PS, Simpkins JW. Neuroprotective effects of estrogens: potential mechanisms of action. International journal of developmental neuroscience. 2000;18(4-5):347-58.
- Ekins S, Mestres J, Testa B. In silico pharmacology for drug discovery: applications to targets and beyond. British journal of pharmacology. 2007;152(1):21-37.
- Kushnir MM, Rockwood AL, Bergquist J, Varshavsky M, Meikle AW, Crockett DK, Salameh WA. High-sensitivity tandem mass spectrometry assay for serum estrone and estradiol. American journal of clinical pathology. 2008;129(4):530-9.
- Ke Y, Saba R, Ng C. Development and validation of a sensitive and robust LC-MS/MS method for the simultaneous determination of 11 steroid hormones in rat plasma. Journal of chromatography B, Analytical technologies in the biomedical and life sciences. 2013;934:40-8.
- Wang J, Wang Y, Li D, Liu S, Liu Y. A sensitive and accurate isotope-dilution UHPLC-MS/MS method for the simultaneous quantification of 17 endogenous adrenal corticosteroid hormones in human plasma. Frontiers in endocrinology. 2022;13:948712.
- van der Veen B, van Faassen M, de Jong WHA, van Beek AP, Kema IP. Validation of multiplex steroid hormone measurements in prostate cancer using plasma for multimodality

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biomarker studies. medRxiv. 2020.

- Wang X, Wang Z, Li F, Wang Y, Gu J, Wang Y. An LC/MS/MS method for analyzing the steroid metabolome with high accuracy and from small serum samples. Journal of lipid research. 2017;58(9):1867-76.
- Osborne CK, Hobbs K, Trent JM. Biological differences among human breast cancer cell lines with different responses to tamoxifen and estradiol. Breast cancer research and treatment. 1987;9(2):111-21.
- Payne AH, Jaffe RB. Androgen formation from pregnenolone sulfate by the human fetal ovary. The Journal of clinical endocrinology and metabolism. 1971;33(4):582-9.
- Odum J, Lefevre PA, Tittensor S, Paton D, Routledge EJ, Beresford NA, Sumpter JP, Ashby J. The rodent uterotrophic assay: critical protocol features, studies with nonyl phenols, and comparison with a yeast estrogenicity assay. Regulatory toxicology and pharmacology. 1997;25(2):176-88.
- Kanno J, Onyon L, Haseman J, Fenner-Crisp P, Ashby J, Owens W. The OECD program to validate the rat uterotrophic bioassay to screen compounds for in vivo estrogenic responses: phase 1. Environmental health perspectives. 2001;109(8):785-94.
- Lafront C, Desma-Auge L, Lorthiois A, Foveau B, Finas D, Flouriot G, Metivier R, Guigon CJ. Proliferation protocol optimization using MCF7. Cell number of MCF7. ResearchGate. 2021.
- Higashi T, Shimada K. Derivatization of neutral steroids in liquid chromatography-mass spectrometry. Journal of chromatography B, Analytical technologies in the biomedical and life sciences. 2004;801(2):229-45.
- Choi MH, Kim YJ, Chung BC. Analysis of 17-ketosteroids in human urine by gas chromatography-mass spectrometry: conditioning of acid-hydrolysis of conjugate form and application of extractive-derivatization method. Journal of chromatography B, Biomedical sciences and applications. 2000;744(1):15-22.
- Pozo OJ, Deventer K, Van Eenoo P, Delbeke FT. Derivatization of anabolic steroids for gas chromatography-mass spectrometry analysis. Analytica chimica acta. 2008;624(1):1-20.

© 2026 BenchChem. All rights reserved.

- Folmar LC, Hemmer M, Denslow N, Kroll K, Meredith R, Richman H, Schlenk D. A comparison of the estrogenic potencies of estradiol, ethynylestradiol, diethylstilbestrol, nonylphenol and methoxychlor in vivo and in vitro. Aquatic toxicology. 2002;60(1-2):101-10.
- Martin EL. The Clemmensen reduction. Organic Reactions. 2011:155-231.
- Vedejs E. The Clemmensen reduction. In: Comprehensive Organic Synthesis. Trost BM, Fleming I, editors. Oxford: Pergamon; 1991. p. 1-26.
- Tetko IV, Gasteiger J, Todeschini R, Mauri A, Livingstone D, Ertl P, Palyulin VA, Radchenko EV, Zefirov NS, Makarenko AS, Tanchuk VY. Virtual computational chemistry laboratory--design and description. Journal of computer-aided molecular design. 2005;19(6):453-63.
- Owens W, Koeter HB. The OECD program to validate the rat uterotrophic bioassay. Phase 2: dose-response studies. Environmental health perspectives. 2003;111(12):1527-48.
- Kos-Braun IC, Furtado J, Koal T, Tikk K, Wudy SA, Hartmann MF. Comparison of Strategies for the Determination of Sterol Sulfates via GC-MS Leading to a Novel Deconjugation-Derivatization Protocol. Molecules. 2021;26(11):3195.
- Snyder NW, Frey AJ, Wang Q, Busch C, Feldman D, Bottalico L, Mesaros CA, Blair IA, Vachani A. Validation of highly sensitive simultaneous targeted and untargeted analysis of keto-steroids by Girard P derivatization and stable isotope dilution-liquid chromatography-high resolution mass spectrometry. Journal of chromatography A. 2017;1487:147-56.
- Todd D. The Wolff-Kishner reduction. Organic Reactions. 2011:327-77.
- O'Connor JC, Cook JC, Slone TW, Hoberman AM, Chapin RE, Davis LG. An in vivo battery for identifying endocrine modulators that are estrogenic or dopamine-like. Fundamental and applied toxicology. 1997;40(1):113-31.
- Shelby MD, Newbold RR, Bucci TJ, Bird M, Stanwood G, Hasty P, Hynicka W, Davis B, Tice R, Bishop J. The uterotrophic assay as a screen for estrogenic chemicals. Environmental health perspectives. 1996;104(12):1296-300.
- Szmant HH. The Wolff-Kishner reduction and related reactions. Angewandte Chemie International Edition in English. 1968;7(2):120-8.

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- Furst A, Moore AM. Reductions with hydrazine. Chemical reviews. 1965;65(1):51-68.
- Reusch W. The Wolff-Kishner Reduction. In: Carbonyl Chemistry. Boston: Springer; 1971. p. 171-8.
- Hutchins RO, Hutchins MK. Reduction of C=X to CH2 by Wolff-Kishner and other hydrazone methods. In: Comprehensive Organic Synthesis. Trost BM, Fleming I, editors. Oxford: Pergamon; 1991. p. 327-44.
- van de Waterbeemd H, Gifford E. ADMET in silico modelling: towards prediction paradise?. Nature reviews Drug discovery. 2003;2(3):192-204.
- Kushnir MM, Blamires T, Rockwood AL, Roberts WL, Yue B, Urry FM, Meikle AW. Liquid chromatography-tandem mass spectrometry assay for 11-deoxycortisol in serum and plasma. Clinical chemistry. 2006;52(8):1559-67.
- PubChem. **3-Deoxyestrone**. [Link]
- Wudy SA, Schuler G, Sanchez-Guijo A, Hartmann MF. The art of measuring steroids: A review of the clinical-oriented analysis of steroid hormones by mass spectrometry. The Journal of steroid biochemistry and molecular biology. 2018;179:60-75.
- Cheng F, Li W, Zhou Y, Shen J, Wu Z, Liu G, Lee PW, Tang Y. admetSAR: a comprehensive source and free tool for ADMET prediction. Journal of chemical information and modeling. 2012;52(11):3099-105.
- Blair RM, Fang H, Branham WS, Hass BS, Dial SL, Moland CL, Tong W, Shi L, Perkins R, Sheehan DM. The estrogen receptor relative binding affinities of 188 natural and xenochemicals: structural diversity of ligands. Toxicological sciences. 2000;54(1):138-53.
- Lombardo F, Obach RS, Shalaeva MY, Gao F. Prediction of human absorption, distribution, metabolism, and excretion properties in drug discovery. Drug metabolism and disposition. 2004;32(11):1246-55.

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Sources

- 1. Neuroprotective Actions of Estradiol and Novel Estrogen Analogs in Ischemia: Translational Implications - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Clemmensen reduction - Wikipedia [en.wikipedia.org]
- 3. annamalaiuniversity.ac.in [annamalaiuniversity.ac.in]
- 4. Wolff–Kishner reduction - Wikipedia [en.wikipedia.org]
- 5. lscollege.ac.in [lscollege.ac.in]
- 6. organicchemistrytutor.com [organicchemistrytutor.com]
- 7. Wolff-Kishner Reduction | Thermo Fisher Scientific - TW [thermofisher.com]
- 8. Wolff-Kishner_reduction [chemeurope.com]
- 9. A comparison of the estrogenic potencies of estradiol, ethynylestradiol, diethylstilbestrol, nonylphenol and methoxychlor in vivo and in vitro - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. Improving the reproducibility of the MCF-7 cell proliferation assay for the detection of xenoestrogens - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 12. pdf.benchchem.com [pdf.benchchem.com]
- 13. Variability in the uterotrophic response assay (an in vivo estrogenic response assay) in untreated control and positive control (DES-DP, 2.5 microG/kg, bid) Wistar and Sprague-Dawley rats - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. downloads.regulations.gov [downloads.regulations.gov]
- 15. Critical review and evaluation of the uterotrophic bioassay for the identification of possible estrogen agonists and antagonists: in support of the validation of the OECD uterotrophic protocols for the laboratory rodent. Organisation for Economic Co-operation and Development - PubMed [pubmed.ncbi.nlm.nih.gov]
- 16. The rodent uterotrophic assay: critical protocol features, studies with nonyl phenols, and comparison with a yeast estrogenicity assay - PubMed [pubmed.ncbi.nlm.nih.gov]
- 17. urosphere.com [urosphere.com]
- 18. Neuroprotection with Non-Feminizing Estrogen Analogues: An Overlooked Possible Therapeutic Strategy - PMC [pmc.ncbi.nlm.nih.gov]
- 19. Neurotrophic and Neuroprotective Actions of Estrogen: Basic Mechanisms and Clinical Implications - PMC [pmc.ncbi.nlm.nih.gov]

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- 20. pnas.org [pnas.org]
- 21. researchgate.net [researchgate.net]
- 22. rjptonline.org [rjptonline.org]
- 23. vcclab.org [vcclab.org]
- 24. ijsdr.org [ijsdr.org]
- 25. Computational Approaches in Preclinical Studies on Drug Discovery and Development - PMC [pmc.ncbi.nlm.nih.gov]
- 26. researchgate.net [researchgate.net]
- 27. pubs.acs.org [pubs.acs.org]
- 28. research.vu.nl [research.vu.nl]
- 29. Frontiers | Simultaneous quantitation of 17 endogenous adrenal corticosteroid hormones in human plasma by UHPLC-MS/MS and their application in congenital adrenal hyperplasia screening [frontiersin.org]
- 30. medrxiv.org [medrxiv.org]
- 31. An LC/MS/MS method for analyzing the steroid metabolome with high accuracy and from small serum samples - PMC [pmc.ncbi.nlm.nih.gov]
- 32. chromsoc.jp [chromsoc.jp]
- 33. Exploration of Dimensions of Estrogen Potency: PARSING LIGAND BINDING AND COACTIVATOR BINDING AFFINITIES - PMC [pmc.ncbi.nlm.nih.gov]
- 34. researchgate.net [researchgate.net]
- 35. researchgate.net [researchgate.net]
- 36. mdpi.com [mdpi.com]
- 37. escholarship.org [escholarship.org]

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